

# An In-depth Technical Guide to Trimethylsilyl Isothiocyanate: Safety, Handling, and Synthetic Applications

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## Compound of Interest

Compound Name: Trimethylsilyl isothiocyanate

Cat. No.: B1198659

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, safety data, and handling precautions for **trimethylsilyl isothiocyanate** (TMSNCS). It is intended to serve as an essential resource for laboratory personnel, ensuring the safe and effective use of this versatile reagent in research and development.

## Chemical and Physical Properties

**Trimethylsilyl isothiocyanate** is an organosilicon compound widely utilized in organic synthesis.<sup>[1]</sup> A summary of its key physical and chemical properties is presented below.

Property	Value	References
CAS Number	2290-65-5	[1]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NSSi	[2]
Molecular Weight	131.27 g/mol	[3]
Appearance	Light yellow liquid	[2]
Boiling Point	143 °C	[1][4]
Melting Point	-32.8 °C	[1][4]
Density	0.931 g/mL at 25 °C	[1][4]
Flash Point	29 °C (closed cup)	[1][3]
Refractive Index	1.482 (n <sub>20/D</sub> )	[3]
Vapor Density	>1 (vs air)	
Solubility	Reacts with water	[1]

## Safety and Hazard Information

**Trimethylsilyl isothiocyanate** is classified as a hazardous chemical and requires careful handling.[5] The following table summarizes its hazard classifications.

Hazard Classification	Category
Flammable liquids	Category 3
Acute oral toxicity	Category 3
Acute dermal toxicity	Category 3
Acute inhalation toxicity	Category 3
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2
Respiratory sensitization	Category 1
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Signal Word: Danger[5]

Hazard Statements:[1]

- H226: Flammable liquid and vapor.
- H301: Toxic if swallowed.
- H311: Toxic in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H331: Toxic if inhaled.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- H335: May cause respiratory irritation.

## Handling and Storage Precautions

Strict adherence to safety protocols is mandatory when working with **trimethylsilyl isothiocyanate**.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.<sup>[5]</sup> Ensure eyewash stations and safety showers are readily accessible.<sup>[2]</sup>
- Skin Protection: Wear flame-retardant antistatic protective clothing and appropriate chemical-resistant gloves (e.g., Viton®).<sup>[6]</sup><sup>[7]</sup> Inspect gloves before use.<sup>[2]</sup>
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood.<sup>[5]</sup><sup>[6]</sup> If inhalation exposure is possible, use a NIOSH/MSHA or European Standard EN 149 approved respirator.<sup>[2]</sup><sup>[5]</sup>

## Safe Handling Practices

- Handle the product only in a closed system or with appropriate exhaust ventilation.<sup>[5]</sup>
- Use non-sparking, explosion-proof tools and equipment.<sup>[2]</sup>
- Ground and bond containers and receiving equipment to prevent static electricity discharge.<sup>[5]</sup>
- Avoid contact with skin, eyes, and clothing.<sup>[5]</sup> Do not breathe vapors or mists.<sup>[6]</sup>
- Do not eat, drink, or smoke when using this product.<sup>[5]</sup> Wash hands and any exposed skin thoroughly after handling.<sup>[5]</sup>

## Storage

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.<sup>[2]</sup><sup>[8]</sup>
- Keep the container tightly closed and store under an inert atmosphere (e.g., nitrogen).<sup>[2]</sup>
- This compound is moisture-sensitive; exposure to moist air or water should be avoided.<sup>[2]</sup><sup>[9]</sup>
- Incompatible materials to avoid include acids, strong oxidizing agents, strong bases, alcohols, and amines.<sup>[5]</sup>

## Emergency Procedures

### First Aid Measures

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5] Seek immediate medical attention.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[5]
- Skin Contact: Immediately take off all contaminated clothing.[5] Rinse skin with plenty of water for at least 15 minutes.[8] Seek immediate medical attention.[5]
- Eye Contact: Rinse cautiously with water for several minutes.[5] Remove contact lenses, if present and easy to do. Continue rinsing.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] Rinse mouth with water.[5] Immediately call a poison center or doctor.[5]

### Spill and Leak Procedures

- Remove all sources of ignition and evacuate the area.[8]
- Use personal protective equipment.[8]
- Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust) and collect it in a suitable, closed container for disposal.[8]
- Do not allow the product to enter drains or waterways.[10]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[11]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[11]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [2] Hazardous combustion products include nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), silicon dioxide, and sulfur oxides.[8]

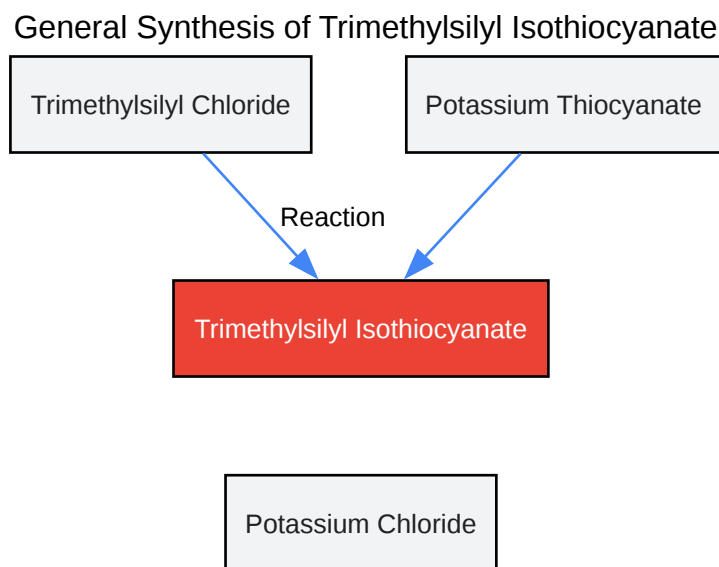
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

## Experimental Protocols and Applications

**Trimethylsilyl isothiocyanate** is a versatile reagent in organic synthesis, acting as an ambident nucleophile.[1] It can react through either the nitrogen or the sulfur atom, depending on the substrate and reaction conditions.

### General Laboratory Synthesis of Trimethylsilyl Isothiocyanate

A common laboratory-scale synthesis involves the reaction of trimethylsilyl chloride with potassium thiocyanate.[3]



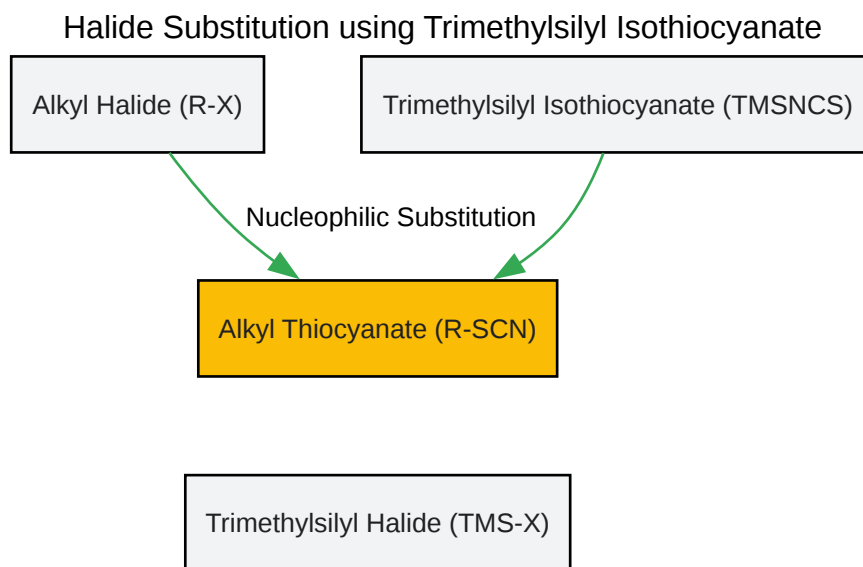
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Caption: Synthesis of **Trimethylsilyl Isothiocyanate**.

### Key Synthetic Applications

### 5.2.1. Halide Substitution Reactions

As a sulfur nucleophile, TMSNCS can displace halides from various alkyl substrates to form alkyl thiocyanates.[1]

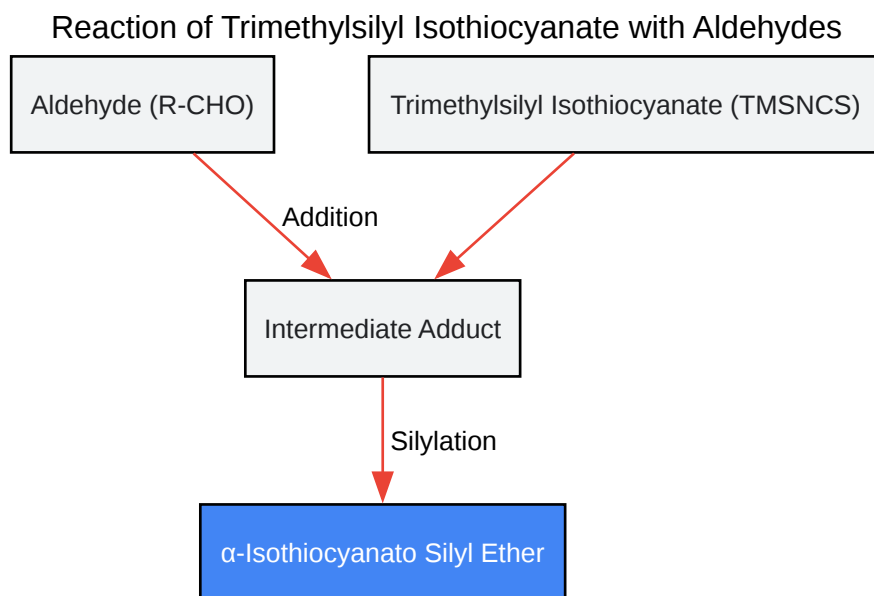


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Caption: Halide Substitution Workflow.

### 5.2.2. Reactions with Aldehydes and Acetals

Acting as a nitrogen nucleophile, TMSNCS adds across the carbonyl group of aldehydes in an acid-catalyzed process.[1][3]



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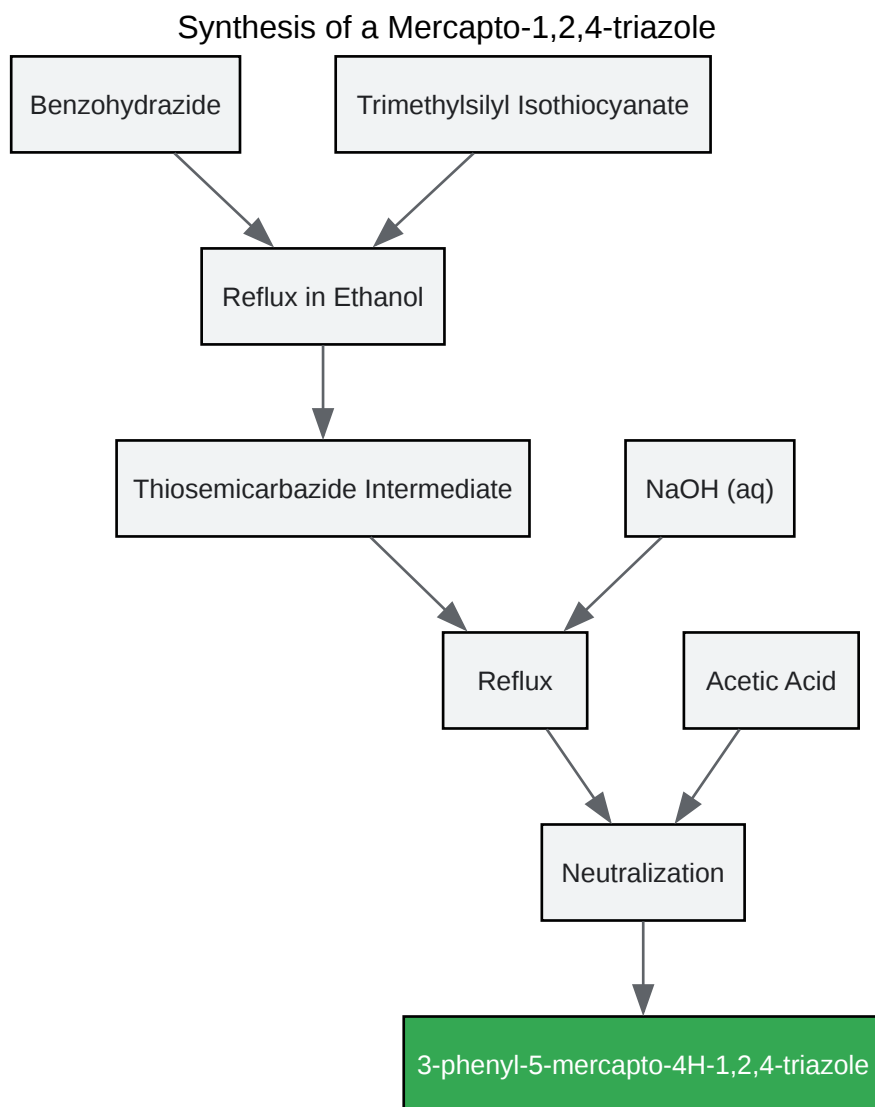
Caption: Reaction with Aldehydes.

### 5.2.3. Synthesis of Heterocycles

**Trimethylsilyl isothiocyanate** is a key reagent in the synthesis of various heterocyclic compounds, such as mercapto-1,2,4-triazoles and 2-amino-1,3,4-oxadiazoles.<sup>[1][3]</sup>

Synthesis of 3-phenyl-5-mercapto-4H-1,2,4-triazole:<sup>[1]</sup>





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Caption: Mercapto-1,2,4-triazole Synthesis.

This guide is intended to provide essential information for the safe handling and use of **trimethylsilyl isothiocyanate**. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use and ensure that all laboratory personnel are thoroughly trained in the proper handling procedures for this and all other hazardous chemicals.

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